

Safeguarding Researchers: A Comprehensive Guide to Handling Pracinostat

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Compound of Interest		
Compound Name:	Pracinostat	
Cat. No.:	B612167	Get Quote

For Immediate Use by Laboratory Professionals

This document provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Pracinostat** (SB939). The following procedural guidance is designed to ensure the safe handling, storage, and disposal of this potent histone deacetylase (HDAC) inhibitor, minimizing occupational exposure and ensuring a secure laboratory environment.

Hazard Identification and Risk Assessment

Pracinostat is classified as a potent compound with potential health risks. According to available Safety Data Sheets (SDS), it is harmful if swallowed and is very toxic to aquatic life with long-lasting effects. As an antineoplastic agent, it should be handled with the same precautions as other cytotoxic drugs.

Key Hazards:

- Acute Toxicity (Oral): Harmful if ingested.
- Environmental Hazard: Very toxic to aquatic life.
- Potential for: Skin and eye irritation, respiratory tract irritation upon inhalation of dust.

A thorough risk assessment should be conducted before any handling of **Pracinostat** to identify and mitigate potential exposure risks.



Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent direct contact with **Pracinostat**. The following table summarizes the recommended PPE for various handling procedures.



Operation	Gloves	Eye Protection	Respiratory Protection	Protective Clothing
Receiving/Storag e	Double-gloved with chemotherapy- rated nitrile gloves (minimum 4 mil thickness)	Safety glasses with side shields	Not generally required	Lab coat
Weighing/Aliquoti ng (Solid)	Double-gloved with chemotherapy- rated nitrile gloves (minimum 4 mil thickness)	Tightly fitting safety goggles or face shield	NIOSH-approved N95 or higher- level respirator	Disposable, solid-front gown with tight-fitting cuffs
Solution Preparation	Double-gloved with chemotherapy- rated nitrile gloves (minimum 4 mil thickness)	Tightly fitting safety goggles and face shield	Not required if performed in a certified chemical fume hood or biological safety cabinet	Disposable, solid-front gown with tight-fitting cuffs
Spill Cleanup (Solid)	Double-gloved with chemotherapy- rated nitrile gloves (minimum 4 mil thickness)	Tightly fitting safety goggles and face shield	NIOSH-approved N95 or higher- level respirator	Disposable, solid-front gown with tight-fitting cuffs and shoe covers
Spill Cleanup (Liquid)	Double-gloved with chemotherapy- rated nitrile gloves (minimum 4 mil thickness)	Tightly fitting safety goggles and face shield	Not required if performed in a well-ventilated area with appropriate containment	Disposable, solid-front gown with tight-fitting cuffs and shoe covers
Waste Disposal	Double-gloved with	Safety glasses with side shields	Not generally required	Lab coat



chemotherapyrated nitrile gloves (minimum 4 mil thickness)

Note on Gloves: While specific breakthrough time data for **Pracinostat** is not readily available, it is recommended to use chemotherapy-rated nitrile gloves.[1] These gloves should be changed every hour or immediately if contamination is suspected.[2] Double gloving provides an additional layer of protection.

Operational Plan for Safe Handling

The following step-by-step procedures are designed to minimize exposure during the handling of **Pracinostat**.

Receiving and Storage

- Inspect Package: Upon receipt, inspect the package for any signs of damage or leakage.
 Wear single-use nitrile gloves during inspection.
- Segregated Storage: Store Pracinostat in a designated, clearly labeled, and secure area away from incompatible materials. The storage area should be well-ventilated.
- Temperature Control: Store the compound according to the manufacturer's instructions, typically at -20°C for the solid form.

Preparation of Solutions

- Designated Area: All handling of solid Pracinostat and preparation of solutions must be conducted in a designated area, such as a certified chemical fume hood or a Class II Type B2 biological safety cabinet to protect both the user and the product.
- PPE: Don the appropriate PPE as outlined in the table above.
- Weighing: When weighing the solid compound, use a disposable weighing boat and ensure the balance is in a containment enclosure if possible.



- Dissolving: Add the solvent to the solid **Pracinostat** slowly and carefully to avoid splashing.
- Labeling: Clearly label the container with the compound name, concentration, solvent, date
 of preparation, and appropriate hazard warnings.

Emergency Procedures Accidental Exposure

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush the eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen.
 Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Spill Cleanup

For Solid Spills:

- Evacuate and Secure: Evacuate the immediate area and restrict access.
- Don PPE: Put on the appropriate PPE, including a respirator.
- Cover the Spill: Gently cover the spill with absorbent pads or granules to prevent the powder from becoming airborne.
- Wet the Material: Carefully dampen the absorbent material with a suitable solvent (e.g., 70% ethanol) to prevent dust generation.
- Collect Waste: Using a scoop and scraper, carefully collect the absorbed material and place it into a labeled hazardous waste container.
- Decontaminate: Clean the spill area with a detergent solution, followed by a rinse with water.



• Dispose: Dispose of all contaminated materials as hazardous waste.

For Liquid Spills:

- Evacuate and Secure: Evacuate the immediate area and restrict access.
- Don PPE: Put on the appropriate PPE.
- Contain the Spill: Contain the spill using absorbent dikes or pads.
- Absorb the Liquid: Cover the spill with absorbent material.
- Collect Waste: Carefully collect the saturated absorbent material and place it into a labeled hazardous waste container.
- Decontaminate: Clean the spill area with a detergent solution, followed by a rinse with water.
- Dispose: Dispose of all contaminated materials as hazardous waste.

Disposal Plan

All **Pracinostat** waste, including unused compound, contaminated labware, and PPE, must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations.

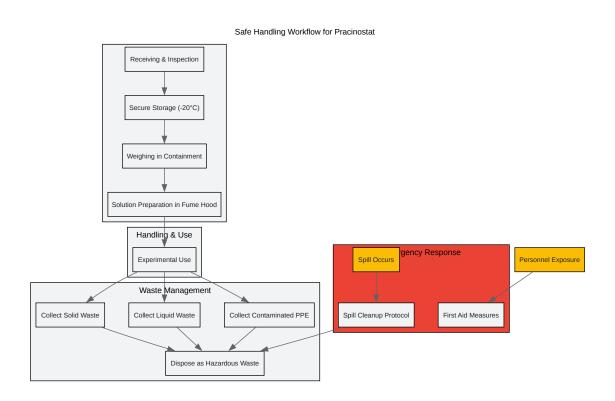
- Segregation: Keep Pracinostat waste separate from other waste streams.
- Containerization:
 - Solid Waste: Collect in a designated, leak-proof, and puncture-resistant container clearly labeled "Hazardous Waste - Pracinostat."
 - Liquid Waste: Collect in a compatible, sealed container clearly labeled "Hazardous Waste
 Pracinostat" with the solvent identified.
 - Sharps: All needles and syringes used for handling Pracinostat solutions must be disposed of in a designated chemotherapy sharps container.[2]



- Contaminated PPE: All used PPE (gloves, gowns, etc.) should be placed in a sealed bag and disposed of in the designated hazardous waste container.
- Disposal Request: Contact your institution's Environmental Health and Safety (EHS)
 department to arrange for the pickup and disposal of the hazardous waste. Do not dispose of
 Pracinostat down the drain.[3][4][5]

Workflow for Safe Handling of Pracinostat





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Caption: Workflow for the safe handling of Pracinostat from receipt to disposal.



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References

- 1. SOP: Hazardous Drugs | PennEHRS [ehrs.upenn.edu]
- 2. uwyo.edu [uwyo.edu]
- 3. Cytotoxic Drugs Risk: Which Protective Gloves for Cytotoxic Drugs? [shieldscientific.com]
- 4. EHSO Manual 2025-2026 Spill Control/Emergency Response [labman.ouhsc.edu]
- 5. osha.gov [osha.gov]
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